

(R)-CE3F4 stock solution preparation and storage

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Compound of Interest

Compound Name: (R)-CE3F4

Cat. No.: B2854322

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Application Notes and Protocols for (R)-CE3F4

(R)-CE3F4 is a potent and selective uncompetitive inhibitor of the Exchange protein directly activated by cAMP 1 (Epac1). This document provides detailed protocols for the preparation and storage of (R)-CE3F4 stock solutions for research purposes.

(R)-CE3F4 is the more active enantiomer of the racemic mixture CE3F4, exhibiting approximately 10-fold higher selectivity for Epac1 over Epac2.[1][2] It functions by binding to the cAMP-bound Epac1, stabilizing an inactive conformation and preventing the activation of its downstream effector, Rap1.[3][4][5] Due to its poor aqueous solubility, careful preparation of stock solutions is crucial for reliable experimental outcomes.[6][7]

Data Presentation

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₀ Br ₂ FNO	[8]
Molecular Weight	351.01 g/mol	[8]
Purity	≥98%	[8]
Appearance	Crystalline solid	[8][9]
Storage (Solid)	-20°C for ≥ 4 years	[8][9]

Solubility Data

Solvent	Solubility	Reference
DMSO	~30 mg/mL (~85.5 mM); up to 100 mM has been reported	[8] [9]
Dimethylformamide (DMF)	~30 mg/mL (~85.5 mM)	[8] [9]
Ethanol	~5 mg/mL (~14.2 mM); up to 50 mM has been reported	[8] [9]
1:10 DMSO:PBS (pH 7.2)	~0.09 mg/mL (~0.26 mM)	[8] [9]

Stock Solution Storage Recommendations

Storage Temperature	Duration	Notes	Reference
-80°C	Up to 6 months	Recommended for long-term storage.	[1] [10]
-20°C	Up to 1 month	Suitable for short-term storage.	[1] [10]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a commonly used high-concentration stock solution.

Materials:

- **(R)-CE3F4** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipettes

- Vortex mixer

Procedure:

- Pre-weighing: Allow the vial of **(R)-CE3F4** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh a desired amount of **(R)-CE3F4** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.51 mg of **(R)-CE3F4** (Molecular Weight = 351.01 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the powder. For 3.51 mg, add 1 mL of DMSO.
- Mixing: Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if precipitation is observed.[\[10\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.[\[10\]](#)
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[10\]](#)

Protocol 2: Preparation of Working Solutions

Due to the poor aqueous solubility of **(R)-CE3F4**, working solutions for cell-based assays should be prepared fresh from the DMSO stock solution immediately before use.

Materials:

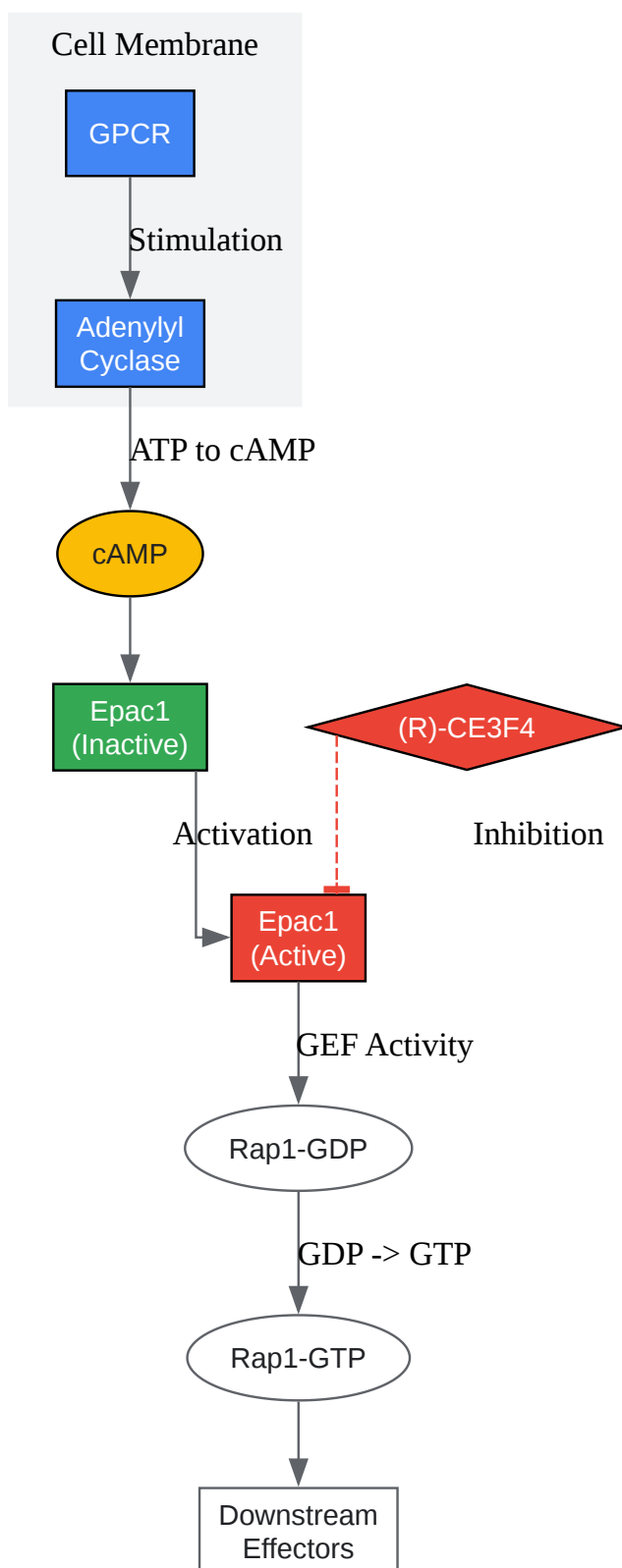
- 10 mM **(R)-CE3F4** stock solution in DMSO
- Aqueous buffer or cell culture medium of choice (e.g., PBS, DMEM)

Procedure:

- **Dilution:** Perform a serial dilution of the 10 mM DMSO stock solution into the desired aqueous buffer or medium. It is critical to add the DMSO stock to the aqueous solution and mix immediately to prevent precipitation.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in the working solution is low (typically $\leq 0.1\%$) to avoid solvent-induced cellular toxicity.
- **Solubility Limit:** Note that the solubility in aqueous buffers is limited. For maximum solubility, **(R)-CE3F4** should first be dissolved in DMSO and then diluted.^[9] Aqueous solutions are not recommended for storage for more than one day.^[9]

Visualizations

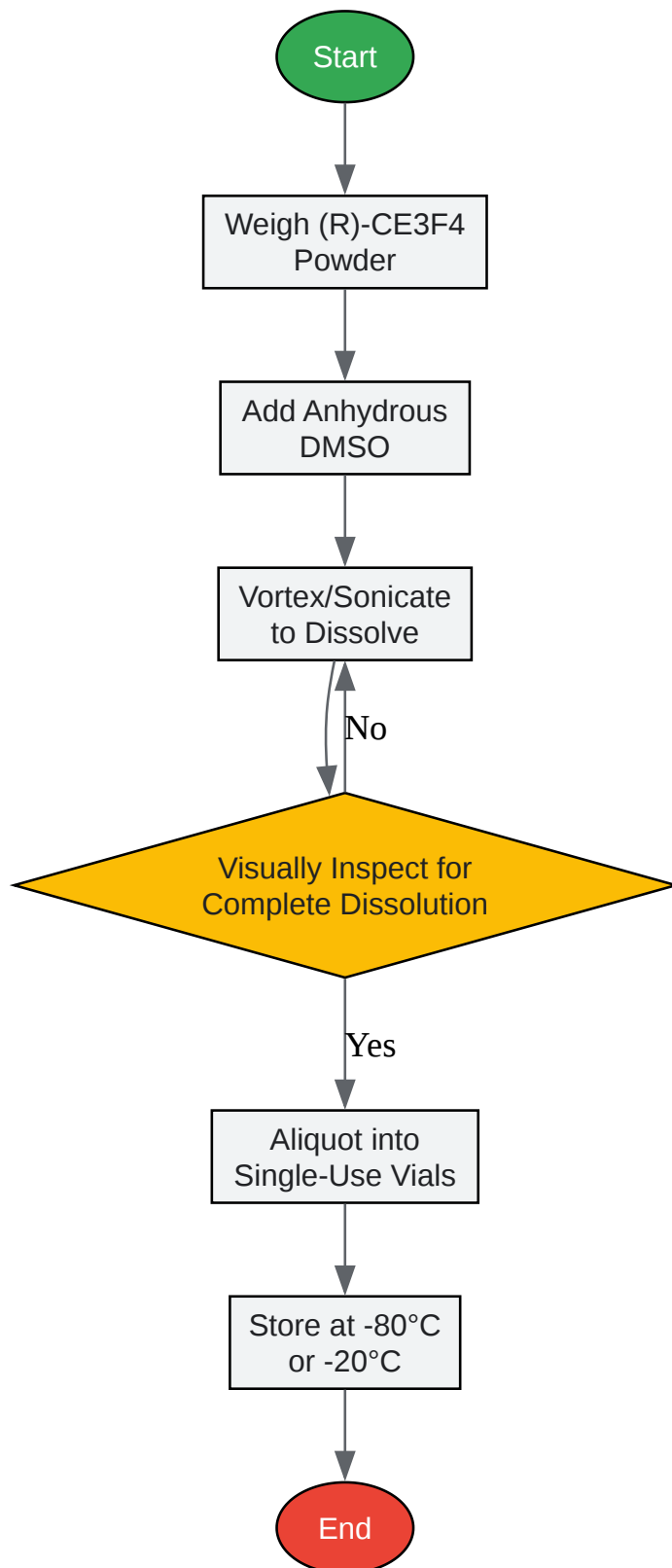
(R)-CE3F4 Signaling Pathway Inhibition



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Caption: Mechanism of **(R)-CE3F4** action on the Epac1 signaling pathway.

Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing **(R)-CE3F4** stock solution.

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